

A Technical Guide to the Physicochemical Characterization of 2-Bromoaniline

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Compound of Interest

Compound Name: 2-Bromoaniline

Cat. No.: B046623

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This guide provides an in-depth overview of the melting and boiling points of **2-Bromoaniline**, a key intermediate in the synthesis of various pharmaceuticals and other fine chemicals. Accurate determination of these physical properties is fundamental for identity confirmation, purity assessment, and process development in research and manufacturing environments. This document outlines the standard values for these properties and details the experimental protocols for their verification.

Core Physical Properties of 2-Bromoaniline

The melting and boiling points are critical physical constants that define a pure substance under standard conditions. These values are essential for researchers and drug development professionals for material identification, quality control, and the design of purification processes such as crystallization and distillation.

Data Presentation

The quantitative data for the melting and boiling points of **2-Bromoaniline** are summarized below.

Physical Property	Value (°C)	Value (K)
Melting Point	32 °C	305.15 K
Boiling Point	229 °C	502.15 K

Note: The boiling point is reported at atmospheric pressure (760 mmHg).

Experimental Protocols for Property Determination

Accurate and reproducible determination of melting and boiling points relies on standardized laboratory procedures. The following sections detail the methodologies for these measurements.

The capillary method is the most common technique for determining the melting point of a solid organic compound.^[1] It can be performed using a Thiele tube apparatus or a modern digital melting point apparatus.

Protocol using a Digital Melting Point Apparatus:

- Sample Preparation:
 - Ensure the **2-Bromoaniline** sample is completely dry and finely powdered. If necessary, gently crush the solid in a mortar and pestle.^[1]
 - Obtain a glass capillary tube, which is sealed at one end.^{[2][3]}
 - Press the open end of the capillary tube into the powdered sample, forcing a small amount of the solid into the tube.^{[2][3]}
 - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. To ensure dense packing, the tube can be dropped several times through a long, vertical glass tube onto the benchtop.^{[2][3][4]}
 - The final packed sample height should be between 2-3 mm to ensure an accurate melting range.^[3]
- Apparatus Setup and Measurement:
 - Turn on the digital melting point apparatus and allow it to stabilize.^{[5][6]}
 - Set a plateau temperature approximately 10-15°C below the expected melting point of 32°C.^{[3][6]}

- Set a slow heating ramp rate, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, heating block, and thermometer.[3][5]
- Insert the prepared capillary tube into the sample holder of the apparatus.[3][5]
- Start the heating program.[5]
- Observation and Recording:
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at which the first droplet of liquid appears. This is the start of the melting range.[2][7]
 - Record the temperature at which the entire sample has completely turned into a transparent liquid. This marks the end of the melting range.[2][7]
 - For a pure compound, this range should be narrow, typically 0.5-2°C.[7][8][9] A broad melting range often indicates the presence of impurities.[7][9]

For determining the boiling point of small quantities of liquid, the Siwoloboff method is highly effective and requires minimal sample volume.[10]

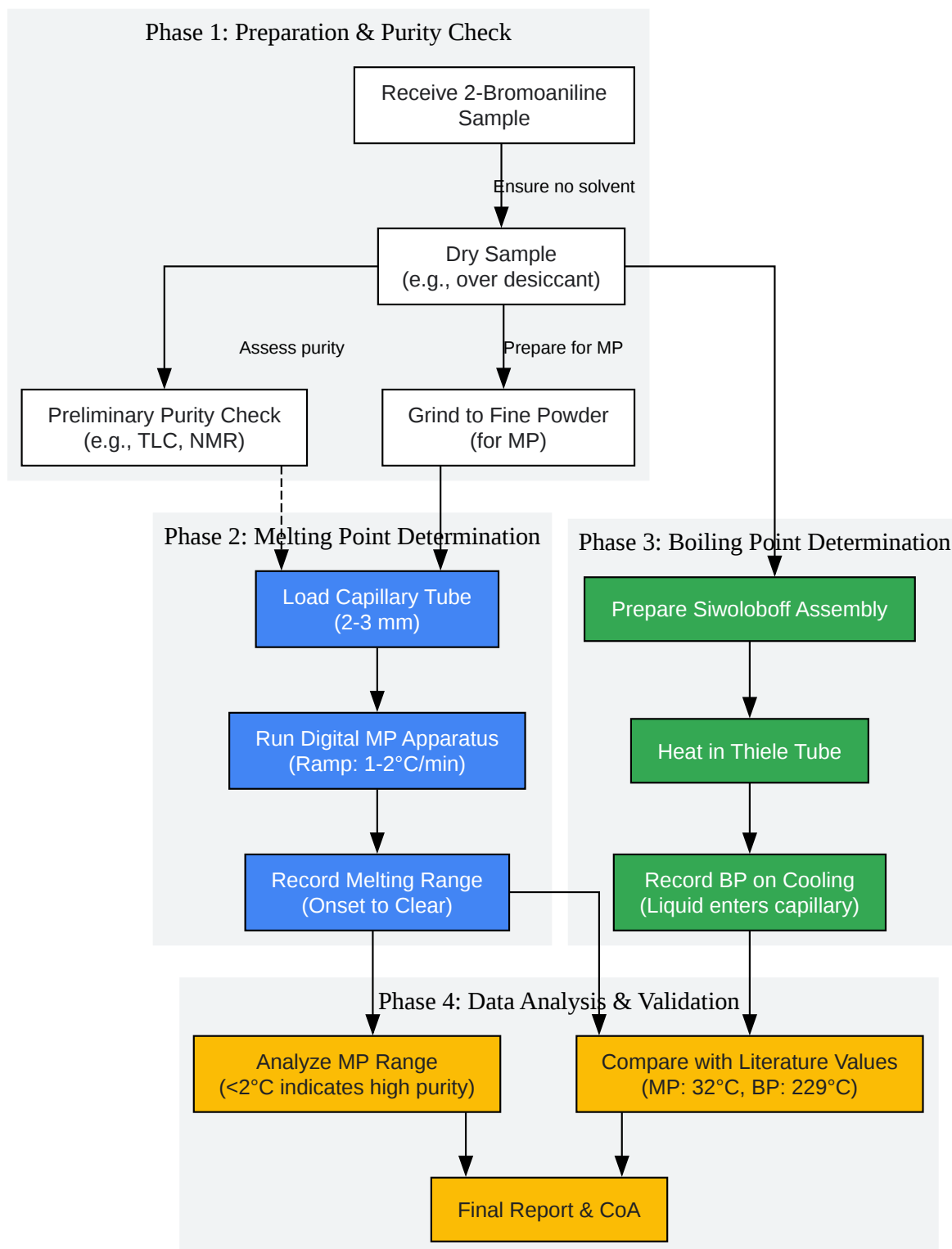
Protocol using a Thiele Tube:

- Sample Preparation:
 - Fill a small, narrow test tube (e.g., a Durham tube or fusion tube) to about half-full with the liquid **2-Bromoaniline** sample (approximately 0.5 mL).[11][12]
 - Obtain a standard capillary melting point tube and seal one end in a flame.
 - Place this sealed capillary tube, open end down, into the test tube containing the sample.
[10][11][13]
- Apparatus Setup and Measurement:

- Attach the test tube assembly to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.[\[10\]](#)[\[11\]](#)[\[13\]](#)
- Clamp a Thiele tube to a ring stand and insert the thermometer and sample assembly into the tube, ensuring the sample is immersed in the heating oil.[\[11\]](#)[\[13\]](#) The unique shape of the Thiele tube is designed to create convection currents that ensure uniform heating.[\[8\]](#)
- Begin to gently heat the side arm of the Thiele tube with a Bunsen burner or microburner.[\[2\]](#)[\[11\]](#)
- Observation and Recording:
 - As the temperature rises, dissolved air will first evolve from the sample.[\[10\]](#)
 - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube.[\[14\]](#) This indicates the liquid has reached its boiling point.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.[\[10\]](#)[\[13\]](#) This is the point where the vapor pressure of the liquid equals the external atmospheric pressure.[\[15\]](#)[\[16\]](#)
 - Record this temperature. It is also crucial to record the barometric pressure at the time of the measurement, as boiling point is pressure-dependent.[\[11\]](#)[\[15\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physicochemical characterization of a chemical sample like **2-Bromoaniline**, from initial receipt to final data validation.



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Caption: Workflow for Physical Property Characterization of **2-Bromoaniline**.

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